

An In-depth Technical Guide to Henicosyl Methacrylate: Chemical Structure and Characterization

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Compound of Interest

Compound Name: *Henicosyl methacrylate*

Cat. No.: *B15176284*

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This technical guide provides a comprehensive overview of **henicosyl methacrylate**, a long-chain alkyl methacrylate. Given the limited direct experimental data on **henicosyl methacrylate**, this document extrapolates information from closely related long-chain methacrylates, such as behenyl methacrylate and eicosyl methacrylate, to present a thorough profile. This guide covers its chemical structure, physicochemical properties, synthesis, and detailed characterization methodologies.

Chemical Structure and Properties

Henicosyl methacrylate is the ester of methacrylic acid and henicosyl alcohol. Its structure consists of a C21 alkyl chain attached to a methacrylate group.

Molecular Formula: $C_{25}H_{48}O_2$

Molecular Weight: 380.66 g/mol

The chemical structure of **henicosyl methacrylate** is depicted in the following diagram:

Caption: Chemical structure of **henicosyl methacrylate**.

Physicochemical Properties

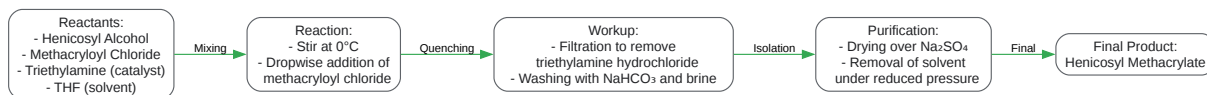
Quantitative data for **henicosyl methacrylate** is not readily available. The following table summarizes the known properties of behenyl methacrylate (C22), a close structural analog, which can be used as an estimate for the properties of **henicosyl methacrylate**.^[1]

Property	Value (for Behenyl Methacrylate)
Molecular Formula	C ₂₆ H ₅₀ O ₂
Molar Mass	394.67 g/mol
Density	0.865 ± 0.06 g/cm ³ (Predicted)
Boiling Point	70-71 °C
Flash Point	215.4 °C

Synthesis of Henicosyl Methacrylate

A general and common method for the synthesis of long-chain alkyl methacrylates is the esterification or transesterification of methacrylic acid or its esters with the corresponding long-chain alcohol. One specific method involves the reesterification of methyl methacrylate with a fatty alcohol.

The following diagram illustrates a typical workflow for the synthesis of long-chain alkyl methacrylates:



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Caption: General workflow for the synthesis of **henicosyl methacrylate**.

Characterization of Henicosyl Methacrylate

The characterization of **henicosyl methacrylate** involves various analytical techniques to confirm its structure and purity. The primary methods include Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and Mass Spectrometry (MS).

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy is used to identify the chemical structure of **henicosyl methacrylate** by analyzing the chemical shifts and splitting patterns of its protons.

Expected ¹H NMR Chemical Shifts (in CDCl₃):

Chemical Shift (ppm)	Multiplicity	Assignment
~6.1	s	Vinylic proton (trans to ester)
~5.5	s	Vinylic proton (cis to ester)
~4.1	t	-O-CH ₂ - (ester)
~1.9	s	-CH ₃ (methacrylate)
~1.6	m	-O-CH ₂ -CH ₂ -
~1.2-1.4	m	-(CH ₂) ₁₈ - (alkyl chain)
~0.9	t	-CH ₃ (terminal methyl)

Experimental Protocol for ¹H NMR:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified **henicosyl methacrylate** in about 0.6-0.7 mL of deuterated chloroform (CDCl₃).
- **Instrumentation:** Use a standard NMR spectrometer (e.g., 400 MHz).
- **Data Acquisition:** Acquire the spectrum at room temperature. The number of scans can be adjusted to obtain a good signal-to-noise ratio (typically 16-64 scans).
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shifts using the residual solvent peak of

CDCl_3 (δ 7.26 ppm).

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the **henicosyl methacrylate** molecule.

Expected FTIR Absorption Bands:

Wavenumber (cm^{-1})	Bond Vibration	Functional Group
~2920, ~2850	C-H stretching	Alkyl chain
~1720	C=O stretching	Ester
~1635	C=C stretching	Alkene
~1160	C-O stretching	Ester

Experimental Protocol for FTIR-ATR:

- Sample Preparation: Place a small amount of the liquid or solid **henicosyl methacrylate** directly onto the diamond crystal of the Attenuated Total Reflectance (ATR) accessory.^{[2][3]}
- Instrumentation: Use a standard FTIR spectrometer equipped with an ATR accessory.
- Data Acquisition: Record the spectrum over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .^[3] Co-add multiple scans (e.g., 16-32) to improve the signal-to-noise ratio.
- Background Correction: A background spectrum of the clean ATR crystal should be recorded prior to sample analysis and subtracted from the sample spectrum.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for determining the molecular weight and fragmentation pattern of **henicosyl methacrylate**, which helps in confirming its structure and assessing its purity.

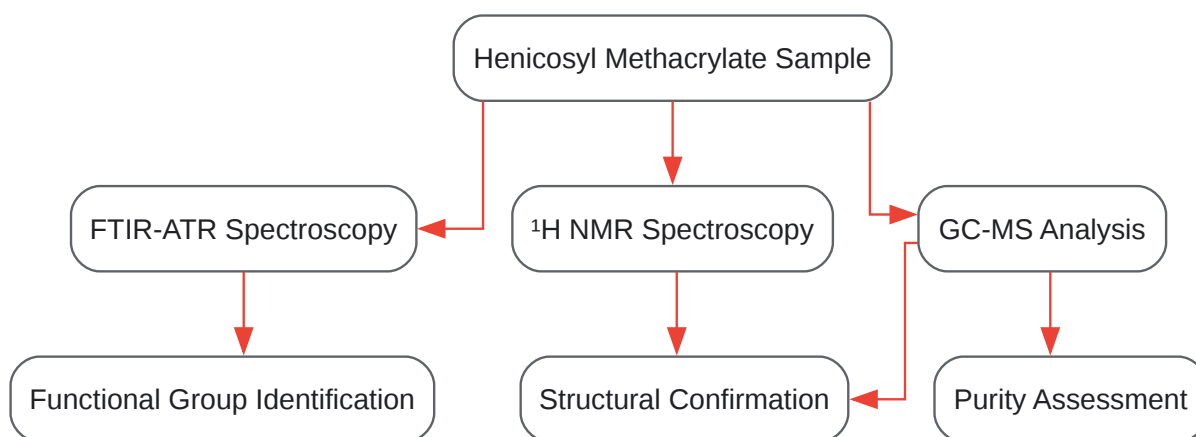
Expected Mass Spectrum Fragmentation:

The mass spectrum of **henicosyl methacrylate** is expected to show a molecular ion peak $[M]^+$ and several characteristic fragment ions. Common fragmentation patterns for long-chain esters include the loss of the alkoxy group and cleavage at various points along the alkyl chain.

Experimental Protocol for GC-MS:[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Sample Preparation: Dissolve a small amount of **henicosyl methacrylate** in a volatile organic solvent such as hexane or ethyl acetate to a concentration of approximately 1 mg/mL.
- Instrumentation: Use a gas chromatograph coupled to a mass spectrometer. A non-polar or medium-polarity capillary column (e.g., DB-5ms) is suitable for separation.
- GC Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at a lower temperature (e.g., 100 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 300 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from a low m/z (e.g., 40) to a value greater than the molecular weight of the compound (e.g., 500).
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C

The following diagram outlines the general workflow for the characterization of **henicosyl methacrylate**:



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Caption: Workflow for the characterization of **henicosyl methacrylate**.

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References

- 1. chembk.com [chembk.com]
- 2. Sample Preparation – FT-IR/ATR – Polymer Chemistry Characterization Lab [pccl.chem.ufl.edu]
- 3. Methacrylate peak determination and selection recommendations using ATR-FTIR to investigate polymerisation of dental methacrylate mixtures - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 2.4. Gas Chromatography/Mass Spectrometry (GC/MS) Analysis of Fatty Acid Methyl Esters [bio-protocol.org]
- 5. ntnuopen.ntnu.no [ntnuopen.ntnu.no]
- 6. Total Serum Fatty Acid Analysis by GC-MS: Assay Validation and Serum Sample Stability - PMC [pmc.ncbi.nlm.nih.gov]
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